

Unraveling YOK-1304: Application Notes for In-Vitro Research

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Compound of Interest

Compound Name: YOK-1304

Cat. No.: B15605711

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the dissolution and use of the novel compound **YOK-1304** in in-vitro experimental settings. Due to the limited publicly available information directly under the identifier "**YOK-1304**," this guide synthesizes data from related compounds, potentially known under different identifiers such as NKK-1304 and MPC-1304, to provide a comprehensive starting point for your research. It is crucial to note that while these compounds may be identical or structurally related, empirical validation of these protocols for your specific batch of **YOK-1304** is essential.

Compound Profile

Based on available data for related compounds, **YOK-1304** is presumed to be a dihydropyridine derivative. This class of compounds typically functions as calcium channel blockers. The following table summarizes the key physicochemical properties identified for the closely related compound NKK-1304, which are anticipated to be similar for **YOK-1304**.

Property	Value	Source
Molecular Formula	Not specified	-
Molecular Weight	Not specified	-
Appearance	Colorless liquid	[1]
Water Solubility	9.70 mg/L (at 20°C)	
Log P (Octanol/Water)	2.3 - 3.48	
Storage	Store at 2-8°C	

Note: The low water solubility necessitates the use of an organic solvent for the preparation of stock solutions.

Dissolution Protocol for In-Vitro Experiments

Due to its hydrophobic nature, **YOK-1304** requires dissolution in a suitable organic solvent before being diluted in aqueous media for cell culture experiments. Dimethyl sulfoxide (DMSO) is the recommended solvent.

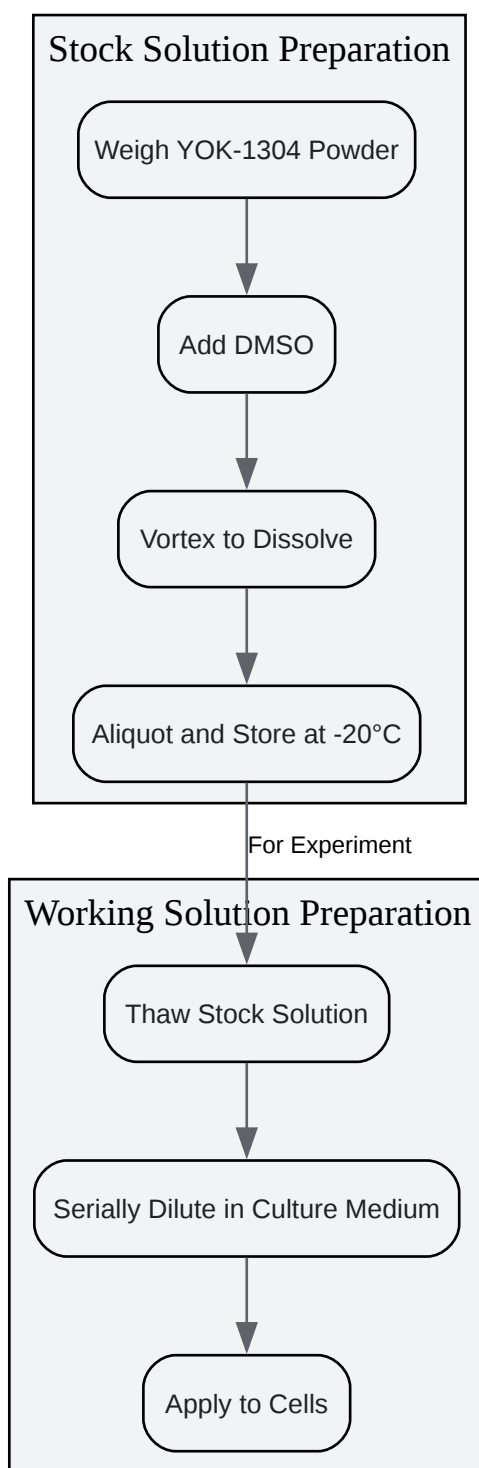
Materials:

- **YOK-1304** powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile, amber microcentrifuge tubes or vials
- Vortex mixer
- Sterile, pyrogen-free water or phosphate-buffered saline (PBS)
- Sterile filters (0.22 µm)

Protocol for Preparing a 10 mM Stock Solution:

- **Weighing:** Accurately weigh the desired amount of **YOK-1304** powder in a sterile microcentrifuge tube. For example, for 1 ml of a 10 mM stock solution, you would need to calculate the mass based on the molecular weight of **YOK-1304**.
- **Dissolution in DMSO:** Add the appropriate volume of cell culture grade DMSO to the tube to achieve a 10 mM concentration.
- **Vortexing:** Vortex the solution vigorously until the compound is completely dissolved. Gentle warming in a 37°C water bath may aid dissolution, but prolonged heating should be avoided to prevent degradation.
- **Sterilization:** While DMSO is generally considered sterile, if required, the concentrated stock solution can be sterilized by filtration through a 0.22 µm DMSO-compatible filter.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile, amber tubes to minimize freeze-thaw cycles and protect from light. Store at -20°C for long-term storage or 2-8°C for short-term use.

Experimental Workflow for Preparing Working Solutions:



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Caption: Workflow for **YOK-1304** solution preparation.

In-Vitro Experimental Protocols

The following are generalized protocols for utilizing **YOK-1304** in cell-based assays. Optimization for specific cell lines and experimental endpoints is recommended.

Cell Viability/Cytotoxicity Assay (MTT Assay)

Objective: To determine the cytotoxic effects of **YOK-1304** on a specific cell line.

Protocol:

- **Cell Seeding:** Seed cells in a 96-well plate at a density of 5,000-10,000 cells/well and allow them to adhere overnight.
- **Treatment:** Prepare serial dilutions of **YOK-1304** in culture medium from the 10 mM DMSO stock. The final DMSO concentration in the culture medium should be kept below 0.5% to avoid solvent-induced toxicity. Include a vehicle control (medium with the same concentration of DMSO as the highest **YOK-1304** concentration).
- **Incubation:** Remove the old medium and add 100 µL of the **YOK-1304**-containing medium to the respective wells. Incubate for the desired time period (e.g., 24, 48, 72 hours).
- **MTT Addition:** Add 10 µL of 5 mg/mL MTT solution to each well and incubate for 2-4 hours at 37°C.
- **Formazan Solubilization:** Remove the medium and add 100 µL of DMSO or a solubilization buffer to each well to dissolve the formazan crystals.
- **Absorbance Measurement:** Measure the absorbance at 570 nm using a microplate reader.

Calcium Influx Assay

Objective: To assess the effect of **YOK-1304** on calcium channel activity.

Protocol:

- **Cell Seeding:** Seed cells in a black, clear-bottom 96-well plate and allow them to adhere overnight.

- **Dye Loading:** Load the cells with a calcium-sensitive fluorescent dye (e.g., Fluo-4 AM) according to the manufacturer's instructions.
- **Compound Incubation:** Pre-incubate the cells with various concentrations of **YOK-1304** (prepared as described above) for a specific duration.
- **Stimulation:** Induce calcium influx by adding a known agonist (e.g., potassium chloride for voltage-gated calcium channels).
- **Fluorescence Measurement:** Measure the change in fluorescence intensity over time using a fluorescence plate reader.

Postulated Signaling Pathway

As a putative dihydropyridine Ca²⁺ antagonist, **YOK-1304** is expected to primarily target L-type voltage-gated calcium channels (VGCCs). By blocking these channels, it would inhibit the influx of extracellular calcium into the cell, thereby modulating various downstream signaling events.



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Caption: Postulated mechanism of action for **YOK-1304**.

Disclaimer: The information provided in these application notes is intended as a guide. Researchers should conduct their own validation studies to determine the optimal conditions for their specific experimental setup. The potential identity of **YOK-1304** with NKK-1304 or MPC-1304 is based on indirect evidence and requires confirmation.

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References

- 1. Dimethyl Sulfoxide | (CH₃)₂SO | CID 679 - PubChem [pubchem.ncbi.nlm.nih.gov]
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